Introduction: The Strategic Value of Strained Scaffolds in Medicinal Chemistry

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Compound of Interest

Compound Name:	*trans-2-Methylazetidin-3-ol hydrochloride*
CAS No.:	*1354384-23-8*
Cat. No.:	*B3009172*

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In the landscape of modern drug discovery, there is a perpetual drive towards molecules with greater three-dimensionality and improved physicochemical properties. Saturated heterocycles have become central to this effort, and among them, the azetidine ring—a four-membered, nitrogen-containing scaffold—has emerged as a uniquely powerful motif.[1][2] Its structure exists in a delicate balance between the high reactivity of the three-membered aziridine and the conformational flexibility of the five-membered pyrrolidine.[3] This results in a conformationally rigid framework with significant, yet manageable, ring strain of approximately 25.4 kcal/mol.[3]

This inherent strain is not a liability but a strategic asset. It endows azetidine-containing compounds with novel chemical reactivity and the ability to present substituents in well-defined spatial vectors, which is often unachievable with less strained rings.[4] The incorporation of azetidines into drug candidates has been shown to confer a host of benefits, including enhanced metabolic stability, improved aqueous solubility, and increased binding affinity for biological targets.[4][5] Consequently, this "privileged" scaffold is now a key component in numerous FDA-approved drugs, such as baricitinib and cobimetinib, spanning therapeutic areas from oncology to inflammation.[5]

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This guide provides an in-depth technical overview of 2-methylazetidin-3-ol hydrochloride, a functionalized azetidine building block of significant interest. We will explore its core molecular attributes, plausible synthetic routes with mechanistic rationale, comprehensive characterization protocols, and strategic applications in drug development, providing researchers and scientists with the foundational knowledge to effectively leverage this valuable scaffold.

Part 1: Core Molecular Attributes

2-Methylazetidin-3-ol hydrochloride is a chiral molecule whose utility is intrinsically linked to its specific stereochemistry. The relative orientation of the methyl and hydroxyl groups (cis or trans) dictates the three-dimensional shape of the molecule and, therefore, how it can be elaborated into more complex structures.

Key Properties and Identifiers

The fundamental properties of the hydrochloride salt of 2-methylazetidin-3-ol are summarized below. It is crucial for researchers to specify the exact stereoisomer required, as this will impact biological activity and synthetic accessibility.

Property	Value	Source(s)
Molecular Formula	$C_4H_{10}ClNO$	[6]
Molecular Weight	123.58 g/mol	[6][7]
Isomer: (2R,3R)-cis	CAS: 2231664-90-5	
Isomer: trans	CAS: 1354384-23-8	[6]
Topological Polar Surface Area	32.26 $Å^2$	[6]
Predicted LogP	-0.2392	[6]
Appearance	Solid	[7]

Stereochemistry: The Importance of Spatial Arrangement

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The substitution at positions 2 and 3 of the azetidine ring gives rise to four possible stereoisomers. The relationship between the substituents is defined as cis (on the same face of the ring) or trans (on opposite faces).

- cis-isomers: (2R,3R)-2-methylazetidin-3-ol and (2S,3S)-2-methylazetidin-3-ol
- trans-isomers: (2R,3S)-2-methylazetidin-3-ol and (2S,3R)-2-methylazetidin-3-ol

The choice between a cis or trans isomer is a critical design element, as it determines the exit vectors for further chemical modification, profoundly influencing how a larger molecule interacts with its biological target.

Caption: Stereoisomeric relationships of 2-methylazetidin-3-ol.

Part 2: Synthesis and Mechanistic Considerations

While historically challenging, advancements in synthetic methodology have made functionalized azetidines more accessible.[1][3] A robust synthesis of 2-methylazetidin-3-ol hydrochloride requires careful control of stereochemistry and efficient ring formation. Below is a plausible, multi-step protocol based on established chemical principles for forming substituted azetidines.

Experimental Protocol: A Plausible Synthetic Workflow

This synthesis proceeds via the formation of a protected amino-epoxide, followed by intramolecular ring-opening to form the azetidine ring, and subsequent deprotection and salt formation.

Step 1: Epoxidation of a Protected Allylic Amine

- Reactant: N-Boc-3-amino-1-butene (starting material).
- Procedure: Dissolve N-Boc-3-amino-1-butene in dichloromethane (DCM). Cool the solution to 0 °C in an ice bath.
- Add meta-chloroperoxybenzoic acid (m-CPBA) portion-wise, monitoring the reaction by Thin Layer Chromatography (TLC).

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- Upon completion, quench the reaction with a saturated aqueous solution of sodium thiosulfate, followed by a wash with sodium bicarbonate.
- Extract the organic layer, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude N-Boc-3-amino-1,2-epoxybutane.
- Causality: The Boc (tert-butyloxycarbonyl) group is an excellent choice for protecting the nitrogen. It is stable to the oxidative conditions of epoxidation but can be readily removed under acidic conditions in the final step. m-CPBA is a standard, reliable reagent for the stereoselective epoxidation of alkenes.

Step 2: Intramolecular Cyclization

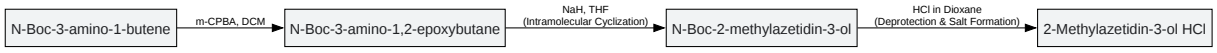
- Reactant: N-Boc-3-amino-1,2-epoxybutane.
- Procedure: Dissolve the crude epoxide in a suitable solvent such as tetrahydrofuran (THF).
- Add a mild base, such as sodium hydride (NaH), carefully at 0 °C to deprotonate the carbamate nitrogen.
- Allow the reaction to warm to room temperature and stir until TLC analysis indicates the consumption of the starting material. This intramolecular S_n2 reaction forms the azetidine ring.
- Carefully quench the reaction with water and extract the product into ethyl acetate.
- Purify the crude product by column chromatography on silica gel to yield N-Boc-2-methylazetidin-3-ol.
- Causality: The deprotonated nitrogen acts as an intramolecular nucleophile, attacking the less-hindered carbon of the epoxide to form the strained four-membered ring. This is a common and effective strategy for azetidine synthesis.[8] The stereochemistry of the epoxide directly translates to the relative stereochemistry of the final product.

Step 3: Deprotection and Hydrochloride Salt Formation

- Reactant: N-Boc-2-methylazetidin-3-ol.

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- Procedure: Dissolve the purified product in a minimal amount of a solvent like 1,4-dioxane or diethyl ether.
- Add a solution of hydrochloric acid (e.g., 4M HCl in dioxane) in excess.
- Stir the mixture at room temperature. The product, 2-methylazetidin-3-ol hydrochloride, will precipitate out of the solution as a solid.
- Collect the solid by filtration, wash with cold diethyl ether, and dry under vacuum.
- Causality: Strong acid cleaves the Boc protecting group, liberating the free secondary amine. The presence of excess HCl ensures the immediate protonation of the amine to form the stable, crystalline hydrochloride salt, which often aids in purification.



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Caption: Synthetic workflow for 2-methylazetidin-3-ol hydrochloride.

Part 3: Physicochemical and Spectroscopic Characterization

Rigorous characterization is essential to confirm the identity, purity, and stereochemistry of the final compound. Each analytical technique provides a piece of a puzzle that, when assembled, constitutes a self-validating system of proof.

Protocol for Structural Validation

- Purity Assessment: Determine purity initially by High-Performance Liquid Chromatography (HPLC) and TLC. Final purity can be quantified by elemental analysis (CHN analysis).
- Identity Confirmation: Use a combination of Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Fourier-Transform Infrared (FTIR) spectroscopy.

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- Stereochemistry Confirmation: Advanced NMR techniques (e.g., NOESY) or X-ray crystallography of a suitable derivative may be required to definitively assign the relative (cis/trans) and absolute (R/S) stereochemistry.

Expected Spectroscopic Data

The following data are predictive but are based on characteristic values for similar azetidine structures found in the literature.[9][10]

Technique	Expected Observations
^{1}H NMR	δ (ppm): ~4.5-5.0 (m, 1H, CH-OH), ~3.8-4.2 (m, 1H, CH-CH_3), ~3.5-3.9 (m, 2H, CH_2), ~1.2-1.5 (d, 3H, CH_3). Broad signals for OH and NH_2^+ protons. The coupling constants between the protons at C2 and C3 are diagnostic for cis vs. trans isomers.
^{13}C NMR	δ (ppm): ~70-75 (CH-OH), ~55-60 (CH-CH_3), ~50-55 (CH_2), ~15-20 (CH_3).
Mass Spec (ESI+)	m/z: 88.07 $[M+H]^+$ (for the free base C_4H_9NO). The molecular ion of the free base is observed after loss of HCl.
FTIR	ν (cm^{-1}): ~3300-3400 (broad, O-H stretch), ~2400-2800 (broad, N-H_2^+ stretch of the ammonium salt), ~1050-1150 (C-N stretch).[10]

Part 4: Applications in Drug Discovery and Medicinal Chemistry

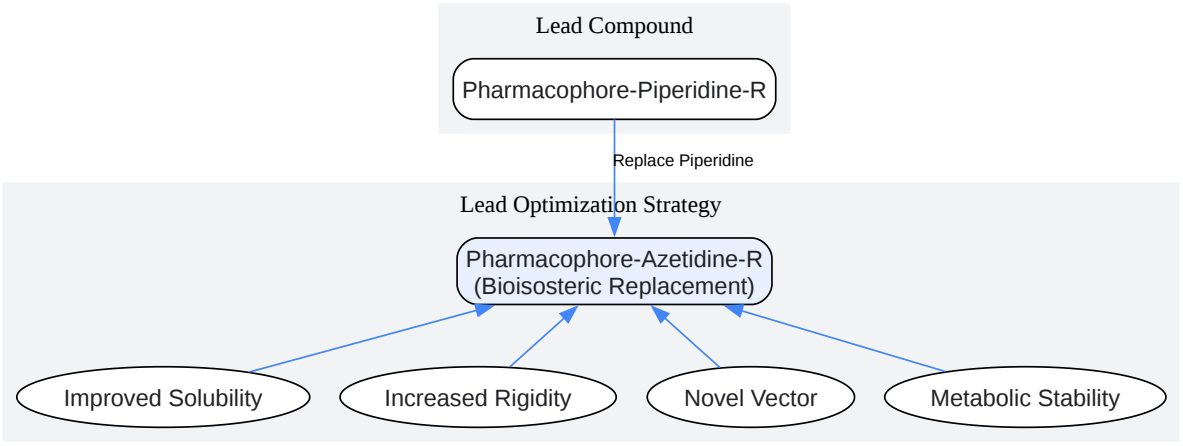
The value of 2-methylazetidin-3-ol hydrochloride lies in its utility as a versatile building block. The secondary amine and the hydroxyl group serve as orthogonal chemical handles for derivatization, while the methyl group can provide beneficial steric interactions or serve as a metabolic blocking site.

The Azetidine Scaffold as a Bioisostere

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Azetidines are increasingly used as bioisosteres for more common rings like piperidine, pyrrolidine, and morpholine.[11] Replacing a larger, more flexible ring with a smaller, rigid azetidine can lead to several advantages:

- Improved Physicochemical Properties: Often reduces lipophilicity (logP) and increases aqueous solubility.[2]
- Enhanced Metabolic Stability: The strained ring can be less susceptible to enzymatic degradation compared to more conventional scaffolds.[12]
- Novel Exit Vectors: The constrained geometry provides different angles for substituents, allowing for exploration of new regions of chemical space and potentially improving target affinity.



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